

Unraveling NSC 90469: A Case of Mistaken Identity in Compound Identification

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Compound of Interest

Compound Name: NSC 90469

Cat. No.: B1664108

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Initial investigations into the preparation and storage of a solution for **NSC 90469** have hit a roadblock, as extensive searches have failed to identify a publicly documented chemical compound associated with this specific identifier. This suggests a potential error in the designation, rendering the creation of detailed application notes and protocols for its use currently impossible.

For researchers, scientists, and drug development professionals, the accurate identification of a compound is the foundational first step in any experimental workflow. Without a confirmed chemical structure, CAS number, or reliable source, critical parameters such as solubility, stability, and appropriate handling procedures cannot be determined.

Efforts to query prominent chemical and biological databases, including the National Cancer Institute's (NCI) Developmental Therapeutics Program (DTP) and PubChem, have yielded no specific results for "**NSC 90469**". The NSC (National Service Center) number is a designation assigned by the NCI to compounds submitted for screening in their anticancer drug discovery program. While the database is extensive, it appears "**NSC 90469**" is not a valid or publicly available entry.

This situation highlights the critical importance of verifying compound identifiers. It is possible that "**NSC 90469**" is an internal, unpublished designation, an outdated identifier that has since been revised, or simply a typographical error.

Recommendations for Researchers

For those encountering this issue, the following steps are recommended to ascertain the correct compound information:

- **Verify the Source:** Double-check the original source of the "**NSC 90469**" identifier. This could be a publication, a collaborator's notes, or an internal database.
- **Check for Alternative Identifiers:** If possible, look for alternative names, CAS numbers, or even a chemical structure associated with the compound in question.
- **Contact the Originator:** If the identifier was obtained from a specific research group or institution, direct contact may be the most efficient way to resolve the discrepancy.
- **Consult Chemical Database Experts:** Specialists in chemical information retrieval may have access to more specialized or historical databases that could shed light on the identifier.

Until the true identity of the compound referred to as "**NSC 90469**" is established, any attempt to prepare solutions or design experiments would be based on speculation and could lead to inaccurate and unreliable results. The scientific community relies on precise and verifiable data, and in this instance, the foundational data point – the compound's identity – remains elusive.

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